

An In-depth Technical Guide to Butoxyoxirane (CAS: 2426-08-6)

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Compound of Interest

Compound Name: Butoxyoxirane

Cat. No.: B15176276

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Butoxyoxirane, commonly known as n-butyl glycidyl ether (BGE), is a reactive epoxy compound with the CAS number 2426-08-6. It is a colorless to pale yellow liquid with a characteristic, slightly unpleasant odor.^[1] Its bifunctional nature, containing both an ether linkage and an epoxide ring, makes it a versatile chemical intermediate and a functional component in various industrial and research applications. This guide provides a comprehensive overview of the technical data of **butoxyoxirane**, including its physicochemical properties, synthesis, analytical methods, safety information, and its role in scientific research and drug development.

Physicochemical Properties

Butoxyoxirane is characterized by its low viscosity and moderate volatility. A summary of its key physical and chemical properties is presented in the tables below for easy reference.

Table 1: General and Physical Properties of **Butoxyoxirane**

Property	Value	Reference
Molecular Formula	C ₇ H ₁₄ O ₂	[1]
Molecular Weight	130.18 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1][2]
Odor	Irritating, slightly unpleasant	[1]
Density	0.91 g/mL at 25 °C	[1]
Boiling Point	164-166 °C	[1]
Flash Point	54 °C (closed cup)	[2][3]
Vapor Pressure	3.2 mmHg at 25 °C	[1]
Water Solubility	2 g/100 mL at 20 °C	[1]
Refractive Index (n _{20/D})	1.418	
LogP (Octanol/Water Partition Coefficient)	0.63	[3]

Table 2: Spectroscopic Data References for **Butoxyoxirane**

Spectroscopic Technique	Database/Reference
¹ H NMR	ChemicalBook, PubChem[2]
¹³ C NMR	ChemicalBook, PubChem[2]
Infrared (IR) Spectroscopy	PubChem[2]
Mass Spectrometry (MS)	PubChem[2]

Synthesis and Purification

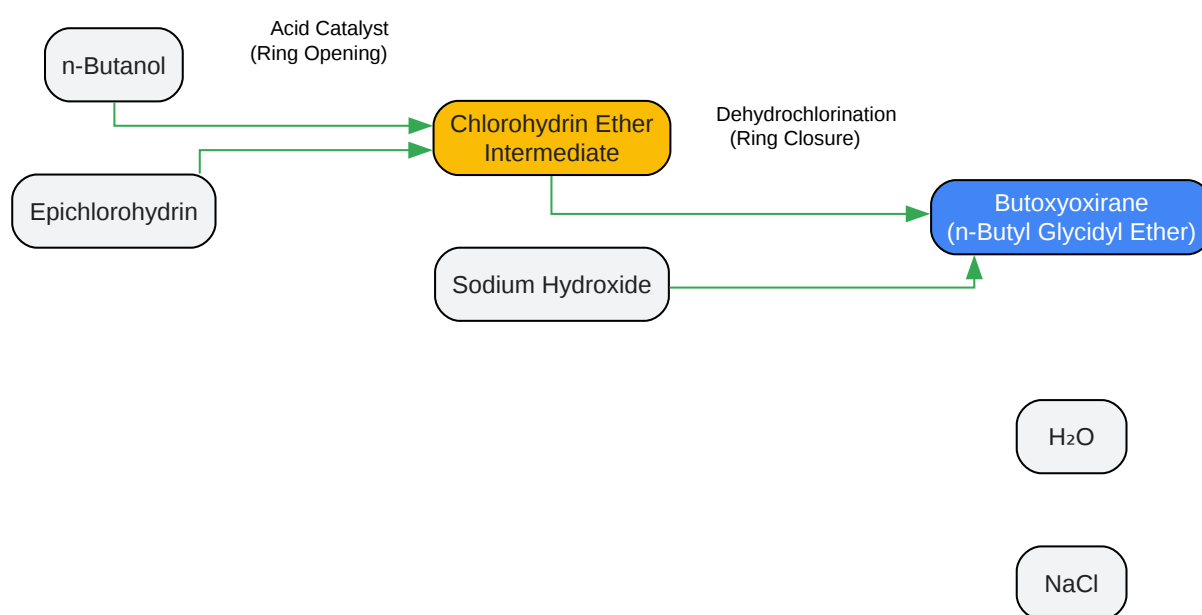
The primary industrial synthesis of **butoxyoxirane** involves a two-step process starting from n-butanol and epichlorohydrin.[1][4]

Step 1: Ring-Opening Addition

In the first step, n-butanol reacts with epichlorohydrin in the presence of a catalyst to form a chlorohydrin ether intermediate. This reaction is typically catalyzed by an acid.

Step 2: Dehydrochlorination (Ring Closure)

The intermediate chlorohydrin is then treated with a strong base, such as sodium hydroxide, to induce dehydrochlorination, resulting in the formation of the epoxide ring of **butoxyoxirane**.^[4]



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Caption: General synthesis pathway of **Butoxyoxirane**.

Experimental Protocol: General Synthesis

While specific industrial protocols are proprietary, a general laboratory-scale synthesis can be outlined based on published literature.^{[5][6][7]}

- **Reaction Setup:** A reaction vessel equipped with a stirrer, thermometer, and dropping funnel is charged with n-butanol and a catalytic amount of a Lewis acid (e.g., boron trifluoride etherate) or a solid acid catalyst.

- **Addition of Epichlorohydrin:** Epichlorohydrin is added dropwise to the stirred solution while maintaining the reaction temperature, typically between 60-130°C.
- **Ring Closure:** After the initial reaction, the mixture is cooled, and an aqueous solution of sodium hydroxide is added to effect the ring closure. This step is usually carried out at a lower temperature, around 30-60°C.
- **Work-up and Purification:** The resulting mixture is then washed with water to remove salts and excess base. The organic layer is separated, dried, and purified.

Purification by Fractional Distillation

Purification of the crude **butoxyoxirane** is typically achieved by fractional distillation under reduced pressure.^[8] This method is effective in separating the desired product from unreacted starting materials and any high-boiling byproducts. The process involves carefully heating the crude product and collecting the fraction that distills at the boiling point of **butoxyoxirane** at the given pressure.

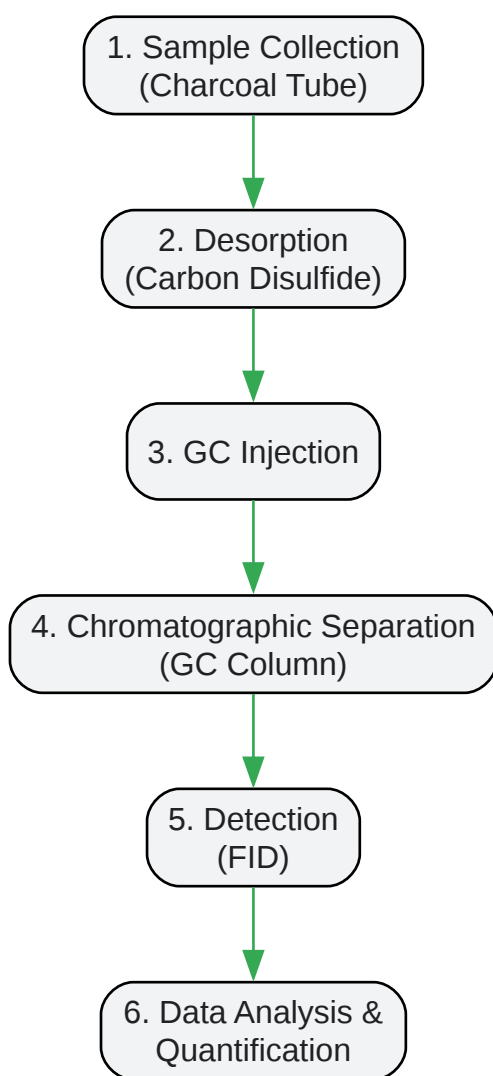
Analytical Methods

Gas Chromatography-Flame Ionization Detection (GC-FID)

A standard method for the quantitative analysis of **butoxyoxirane** in air samples is NIOSH Method 1616.^[9]

- **Sample Collection:** Air is drawn through a solid sorbent tube (e.g., charcoal) to trap the **butoxyoxirane** vapors.
- **Sample Preparation:** The analyte is desorbed from the sorbent using a suitable solvent, typically carbon disulfide.
- **GC-FID Analysis:** The resulting solution is injected into a gas chromatograph equipped with a flame ionization detector.
 - **Column:** A packed or capillary column suitable for separating volatile organic compounds.
 - **Carrier Gas:** Typically nitrogen or helium.

- Temperatures: The injector, column, and detector temperatures are optimized to achieve good separation and peak shape.
- Quantification: The concentration is determined by comparing the peak area of the analyte to a calibration curve prepared from standards of known concentration.



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Caption: Workflow for GC-FID analysis of **Butoxyoxirane**.

Spectroscopic Analysis

- ^1H NMR: The proton NMR spectrum of **butoxyoxirane** would show characteristic signals for the butyl group protons (a triplet for the terminal methyl group, and multiplets for the

methylene groups) and the protons of the glycidyl ether moiety (multiplets for the -O-CH₂- and the oxirane ring protons).

- ¹³C NMR: The carbon NMR spectrum will display distinct peaks corresponding to the four unique carbon atoms of the butyl group and the three carbons of the glycidyl ether group. The carbons of the epoxide ring will appear at characteristic chemical shifts.
- FTIR: The infrared spectrum will exhibit characteristic absorption bands for the C-O-C stretching of the ether linkage and the characteristic vibrations of the epoxide ring.
- Mass Spectrometry: Electron ionization mass spectrometry will lead to fragmentation of the molecule. Common fragmentation patterns for ethers include alpha-cleavage (cleavage of the C-C bond adjacent to the oxygen) and cleavage of the C-O bond.[\[10\]](#)[\[11\]](#)[\[12\]](#)

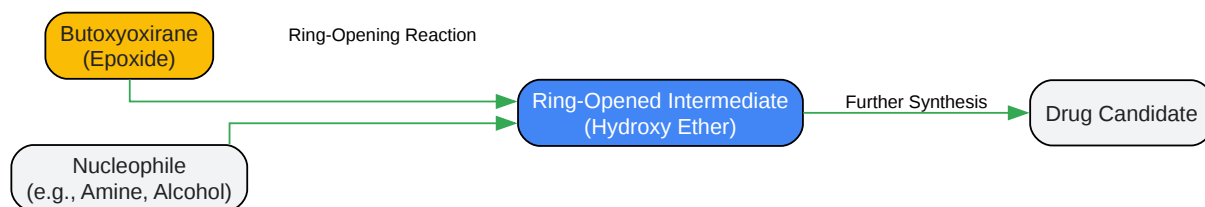
Applications in Research and Drug Development

While the primary industrial use of **butoxyoxirane** is as a reactive diluent for epoxy resins to reduce their viscosity, its chemical properties make it a useful building block in organic synthesis.[\[1\]](#)[\[13\]](#)

In the context of drug development, glycidyl ethers, including **butoxyoxirane**, can serve as valuable intermediates.[\[14\]](#) The epoxide ring is a versatile functional group that can undergo ring-opening reactions with various nucleophiles (e.g., amines, alcohols, thiols) to introduce a butoxymethyl group into a larger molecule. This can be utilized to:

- Introduce a flexible, hydrophilic spacer: The butoxy and hydroxyl groups (after ring-opening) can increase the solubility and modify the pharmacokinetic properties of a drug candidate.
- Serve as a linker: The bifunctional nature of the molecule allows it to connect two different molecular fragments.
- Modify biological activity: The introduction of the butoxymethyl group can influence the binding of a molecule to its biological target.

While specific examples of blockbuster drugs synthesized directly from **butoxyoxirane** are not prominent in the literature, its utility as a reactive intermediate for creating diverse chemical libraries for drug screening is noteworthy.



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Caption: Role of **Butoxyoxirane** in drug development.

Safety and Handling

Butoxyoxirane is a hazardous chemical and should be handled with appropriate safety precautions.

Table 3: GHS Hazard Classifications for **Butoxyoxirane**

Hazard Class	Category
Flammable Liquids	3
Acute Toxicity, Oral	4
Acute Toxicity, Inhalation	4
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2
Skin Sensitization	1
Germ Cell Mutagenicity	2
Carcinogenicity	2
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)
Hazardous to the Aquatic Environment, Long-term Hazard	3

Source: GHS classification information.

Handling and Personal Protective Equipment (PPE)

- Work in a well-ventilated area, preferably in a chemical fume hood.[3][15]
- Wear appropriate personal protective equipment, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[3][15]
- Avoid inhalation of vapors and contact with skin and eyes.[15]
- Keep away from heat, sparks, and open flames as it is a flammable liquid.[15]
- Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents, acids, and bases.[15]

First Aid Measures

- In case of skin contact: Immediately wash with plenty of soap and water. Remove contaminated clothing.[3]
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- If inhaled: Move the person to fresh air and keep comfortable for breathing.
- If swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.

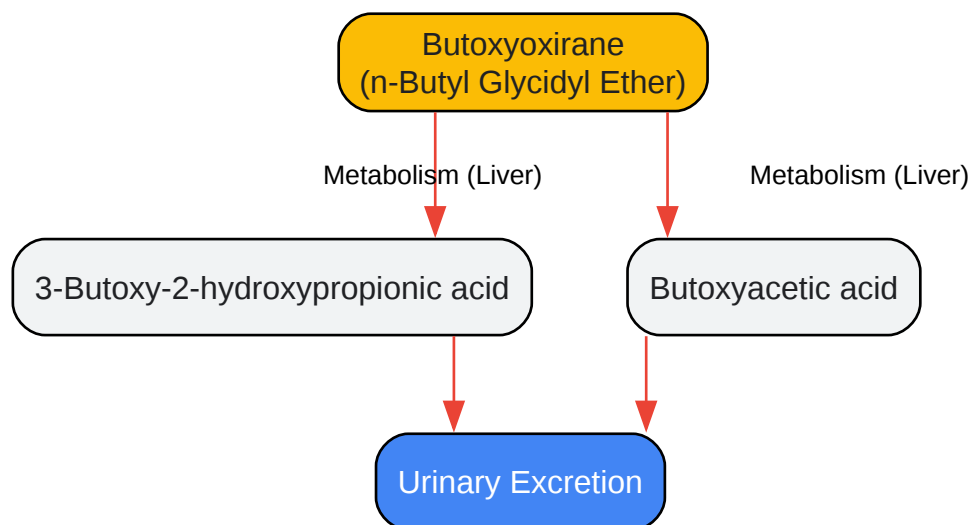
Disposal

Dispose of **butoxyoxirane** and its containers in accordance with local, regional, and national regulations. It may be classified as hazardous waste.[15]

Toxicology and Metabolism

Butoxyoxirane can be absorbed into the body through inhalation, ingestion, and skin contact.[3] It is metabolized in the liver and excreted primarily in the urine.[1] The major metabolites include 3-butoxy-2-hydroxypropionic acid and butoxyacetic acid.[1][16] Studies have shown

that **butoxyoxirane** can cause skin and respiratory irritation, and it is a potential skin sensitizer. [3][15] It is also suspected of causing genetic defects and cancer.[17]



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Caption: Metabolic pathway of **Butoxyoxirane**.

Conclusion

Butoxyoxirane (CAS: 2426-08-6) is a valuable chemical with a range of applications stemming from its reactive epoxide functionality and the presence of a butyl ether group. While its primary use is in the polymer industry, its potential as a synthetic intermediate in drug discovery and development should not be overlooked. A thorough understanding of its physicochemical properties, synthesis, and safe handling procedures is crucial for its effective and responsible use in a research and development setting. This guide provides a foundational repository of technical information to aid scientists and researchers in their work with this versatile compound.

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References

- 1. n-Butyl glycidyl ether - Wikipedia [en.wikipedia.org]
- 2. Butyl glycidyl ether | C7H14O2 | CID 17049 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. ICSC 0115 - n-BUTYL GLYCIDYL ETHER [chemicalsafety.ilo.org]
- 4. Butyl glycidyl ether synthesis - chemicalbook [chemicalbook.com]
- 5. researchgate.net [researchgate.net]
- 6. The brief introduction of Butyl glycidyl ether_Chemicalbook [chemicalbook.com]
- 7. CN1927852A - Synthesis method of butyl glycidyl ether - Google Patents [patents.google.com]
- 8. Purification [chem.rochester.edu]
- 9. osha.gov [osha.gov]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. scribd.com [scribd.com]
- 12. chemistry.miamioh.edu [chemistry.miamioh.edu]
- 13. nbinno.com [nbinno.com]
- 14. nbinno.com [nbinno.com]
- 15. nj.gov [nj.gov]
- 16. tandfonline.com [tandfonline.com]
- 17. industrialchemicals.gov.au [industrialchemicals.gov.au]
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